

Butyldichloroborane: A Technical Guide to its Physical Properties and Stability

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Compound of Interest

Compound Name: **Butyldichloroborane**

Cat. No.: **B081840**

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This technical guide provides a comprehensive overview of the known physical properties and stability of **butyldichloroborane** ($C_4H_9BCl_2$). Due to its highly reactive nature, special consideration must be given to its handling and storage. This document outlines key physical data, stability concerns, and detailed experimental protocols for the safe characterization of this and similar air- and water-sensitive compounds.

Core Physical Properties

Butyldichloroborane is a flammable and corrosive liquid.^[1] Its fundamental physical characteristics are summarized in the table below. It is important to note that while several key properties have been documented, specific values for melting point and refractive index are not readily available in the scientific literature, underscoring the challenges in handling and characterizing this reactive compound.

Property	Value
CAS Number	14090-22-3
Molecular Formula	C ₄ H ₉ BCl ₂
Molecular Weight	138.83 g/mol [2]
Boiling Point	68-70 °C [2]
Density	0.714 g/mL at 25 °C [2]
Flash Point	-4 °F (-20 °C) [2]
Melting Point	Data not available
Refractive Index	Data not available

Comparative Analysis with Ethyldichloroborane

To provide context for the physical properties of **butyldichloroborane**, a comparison with the lighter analogue, ethyldichloroborane, is presented below. This comparison can aid in understanding the trends in physical properties within this class of organoboron compounds.

Property	Butyldichloroborane	Ethyldichloroborane
Molecular Formula	C ₄ H ₉ BCl ₂	C ₂ H ₅ BCl ₂
Molecular Weight	138.83 g/mol [2]	110.77 g/mol [3]
Boiling Point	68-70 °C [2]	Data not available
Stability	Ignites spontaneously in air; reacts with water. [1]	Ignites spontaneously in air. [3]

Stability and Reactivity

Butyldichloroborane is a highly reactive compound that requires stringent handling and storage protocols. Its primary stability concerns are its reactivity with air and water.

Air Reactivity: **Butyldichloroborane** is pyrophoric, meaning it can ignite spontaneously upon contact with air.^[1] This reactivity is a common characteristic of many organoboron compounds, especially those with boron-hydrogen or boron-alkyl bonds. The handling of **butyldichloroborane** must be conducted under an inert atmosphere, such as nitrogen or argon, to prevent rapid oxidation and potential fire.

Water Reactivity: This compound reacts vigorously with water. This reaction is characteristic of many boron halides and organoboranes and is expected to produce boric acid, hydrogen chloride, and butane. The exothermic nature of this reaction can be hazardous, leading to the release of corrosive fumes.

Thermal Stability: While specific differential scanning calorimetry (DSC) or thermogravimetric analysis (TGA) data for **butyldichloroborane** is not publicly available, it is expected to have limited thermal stability. Organoboranes can undergo decomposition at elevated temperatures. ^[4] For a comprehensive assessment of its thermal stability, DSC and TGA would be the recommended analytical techniques.

Experimental Protocols

The determination of the physical and chemical properties of air- and water-sensitive compounds like **butyldichloroborane** requires specialized equipment and techniques to ensure safety and accuracy. The following are detailed methodologies for key experiments.

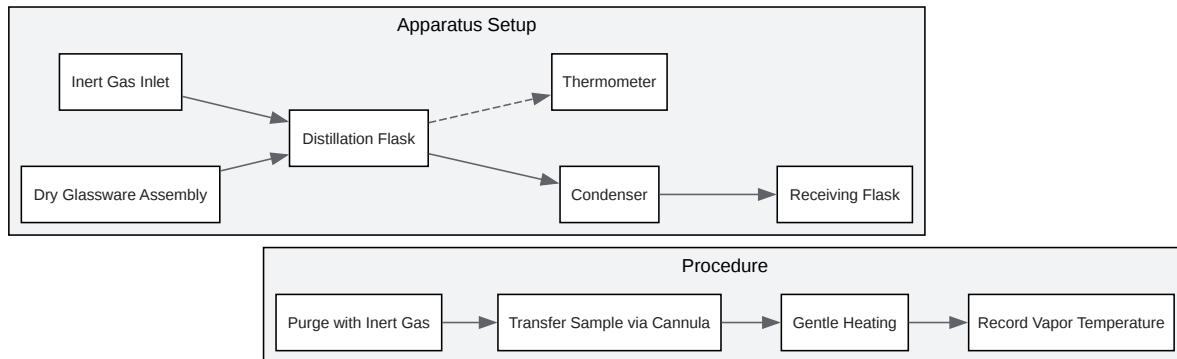
Determination of Boiling Point (for Air-Sensitive Liquids)

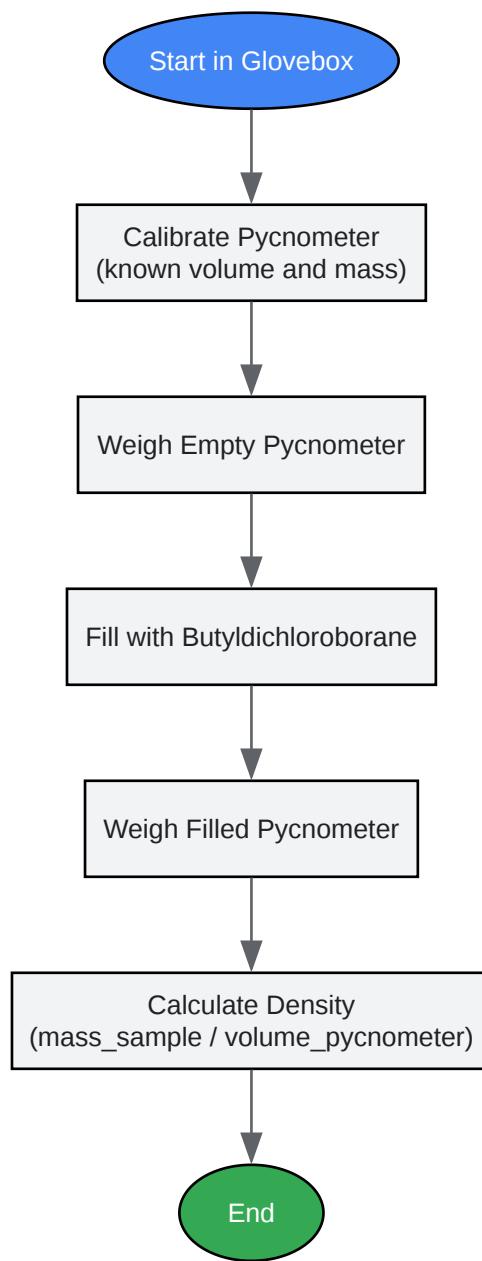
The boiling point of **butyldichloroborane** can be determined using a micro-boiling point apparatus or by distillation under an inert atmosphere.

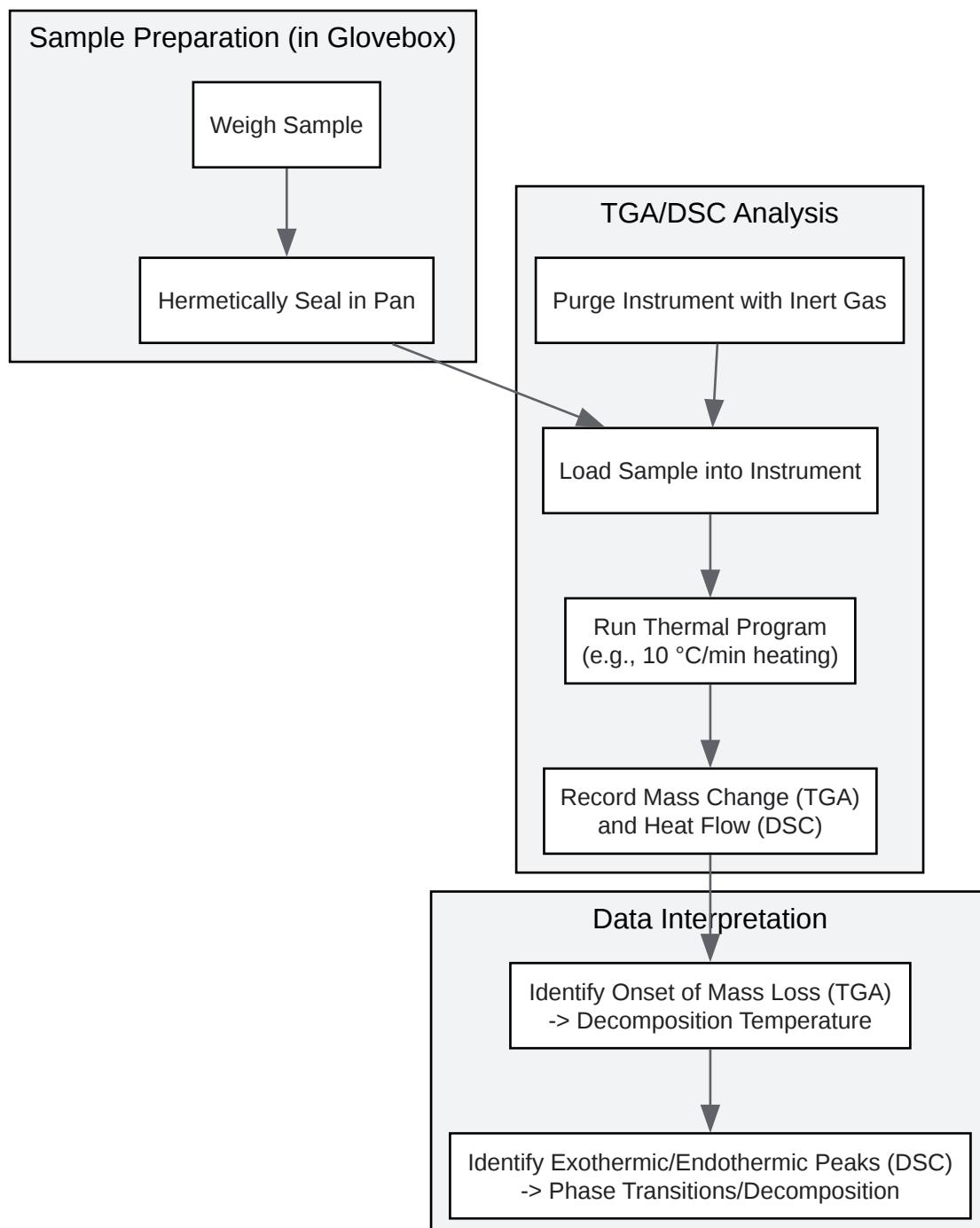
Methodology:

- Apparatus Setup: A small-scale distillation apparatus is assembled in a fume hood. All glassware must be thoroughly dried to remove any traces of moisture.
- Inert Atmosphere: The system is purged with a dry, inert gas (e.g., argon or nitrogen) to displace all air. A positive pressure of the inert gas is maintained throughout the experiment.

- Sample Transfer: **Butyl dichloroborane** is transferred to the distillation flask via a cannula or a gas-tight syringe under a positive flow of inert gas.
- Heating: The distillation flask is gently heated in a heating mantle.
- Temperature Measurement: The temperature of the vapor that condenses on the thermometer bulb is recorded as the boiling point. The pressure at which the boiling point is measured should also be recorded.







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